

Information Regarding "MCI-826" Not Found

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Compound of Interest

Compound Name:	MCI826
CAS No.:	140646-80-6
Cat. No.:	B1676270

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Despite a comprehensive search for "MCI-826," no specific information regarding the oral administration of this compound in mice, its mechanism of action, or related experimental data could be located. The search results did not yield any preclinical studies, quantitative data, or established protocols under the identifier "MCI-826."

The performed searches for "MCI-826" predominantly returned information for a different compound, KX-826 (pyrilutamide), which is a topical androgen receptor antagonist primarily investigated for the treatment of androgenetic alopecia.^{[1][2][3][4][5]} The available data for KX-826 focuses on its topical application and its mechanism of action related to hair follicles.^{[1][3]}

While general methodologies for oral drug administration in mice, such as oral gavage and voluntary consumption, are well-documented in scientific literature,^{[6][7]} the absence of specific data for "MCI-826" prevents the creation of detailed and accurate Application Notes and Protocols as requested. This includes the inability to:

- Summarize quantitative data into structured tables.
- Provide detailed experimental protocols for key experiments.
- Create diagrams for signaling pathways and experimental workflows.

It is possible that "MCI-826" is an internal or less common designation for a research compound, or that public information is not available at this time. Without foundational information on the compound's properties, mechanism of action, and preclinical data, it is not possible to generate the requested detailed scientific documentation.

For researchers, scientists, and drug development professionals seeking to work with a specific compound, it is crucial to have access to its fundamental characteristics and any existing research data. Should information on "MCI-826" become available, the requested Application Notes and Protocols could be developed.

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References

- [1. KX-826 Androgen receptor antagonist-Kintor Pharmaceutical Limited \[en.kintor.com.cn\]](#)
- [2. trial.medpath.com \[trial.medpath.com\]](#)
- [3. Kintor Pharma's KX-826 and GT20029 for Treatment of Androgenetic Alopecia \(AGA\) and Acne Presented at AAD 2023 - BioSpace \[biospace.com\]](#)
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- [5. ClinicalTrials.gov \[clinicaltrials.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Use of Micropipette-Guided Drug Administration as an Alternative Method to Oral Gavage in Rodent Models - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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